

# Proper Disposal of Lucidin-3-O-glucoside: A Safety and Operations Guide

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## Compound of Interest

Compound Name: *Lucidin3-O-glucoside*

Cat. No.: *B15286773*

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This document provides essential safety and logistical information for the proper disposal of Lucidin-3-O-glucoside (CAS No. 22255-29-4). The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

## Chemical and Physical Properties

A summary of the known and predicted properties of Lucidin-3-O-glucoside is presented below. Currently, there is no evidence to classify Lucidin-3-O-glucoside as a hazardous substance. However, it is imperative to handle all laboratory chemicals with appropriate care.

Property	Value	Source
CAS Number	22255-29-4	[1]
Molecular Formula	C <sub>21</sub> H <sub>20</sub> O <sub>10</sub>	[1]
Molecular Weight	432.38 g/mol	[1]
Appearance	Solid	[1]
Melting Point	220 - 221 °C (methanol)	[2]
Boiling Point	778.9 ± 60.0 °C (Predicted)	[2]
Density	1.673 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Flash Point	289.2 ± 27.8 °C (Predicted)	[2]
Purity	98%	[1]

## Disposal Protocol: Non-Hazardous Solid Chemical Waste

As Lucidin-3-O-glucoside is not classified as a hazardous chemical, its disposal should follow standard operating procedures for non-hazardous solid waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

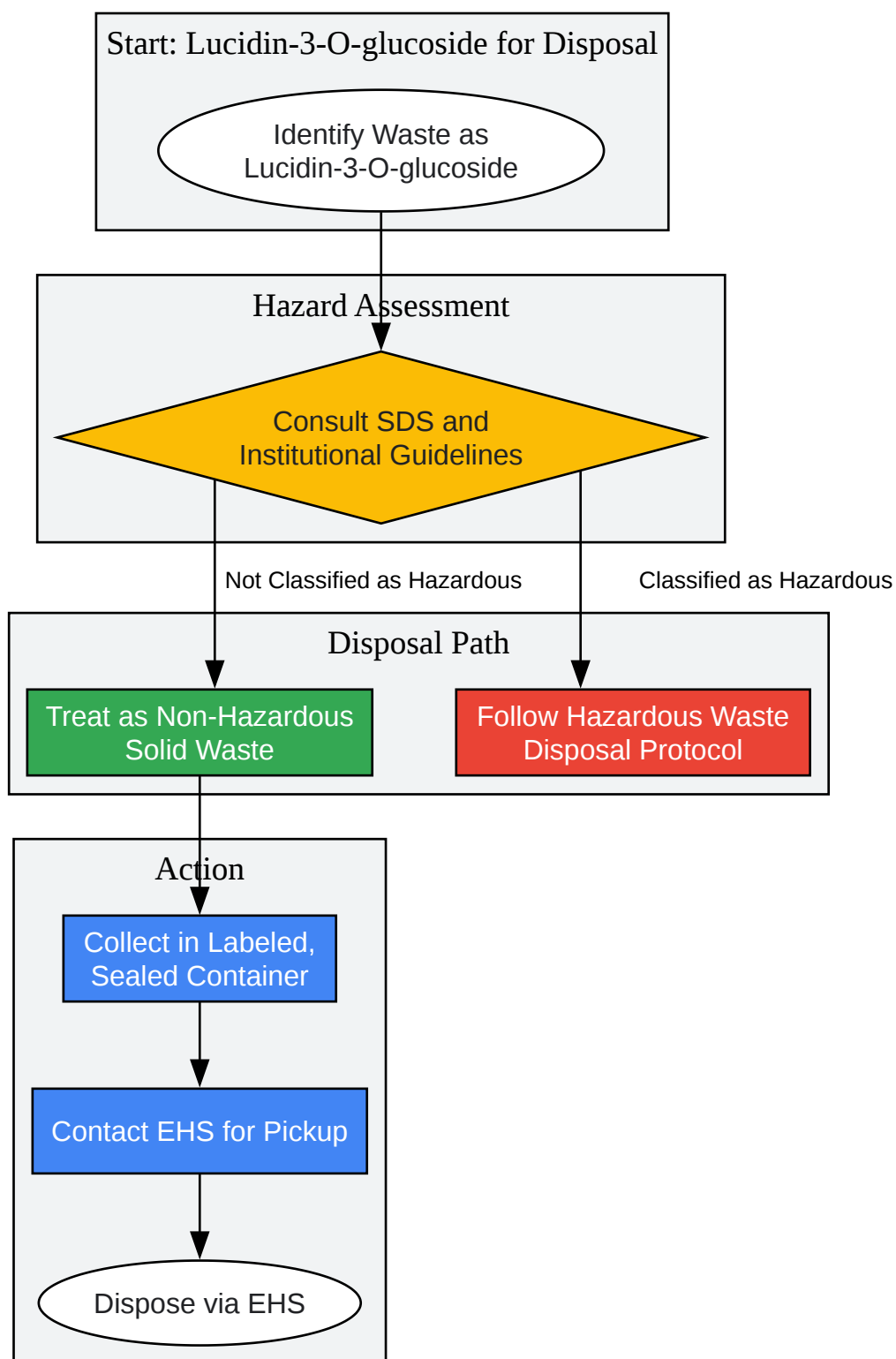
### Step-by-Step Disposal Procedure:

- Waste Collection:
  - Collect waste Lucidin-3-O-glucoside in a dedicated, leak-proof container.
  - The container should be clearly labeled as "Non-Hazardous Waste" and include the full chemical name: "Lucidin-3-O-glucoside".
- Container Sealing and Storage:
  - Once the container is full, securely seal it.

- Store the sealed container in a designated waste accumulation area within the laboratory, away from incompatible materials.
- Waste Disposal Request:
  - Contact your institution's EHS office to schedule a pickup for non-hazardous chemical waste.
  - Follow their specific procedures for waste manifest or online submission forms.
- Empty Container Disposal:
  - Empty containers that held Lucidin-3-O-glucoside should be triple-rinsed with a suitable solvent (e.g., water or ethanol).
  - After rinsing, deface or remove the original label to prevent misuse.
  - Dispose of the rinsed and defaced container in the regular laboratory trash or recycling, in accordance with institutional policy.

## Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of Lucidin-3-O-glucoside.



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Caption: Disposal workflow for Lucidin-3-O-glucoside.

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## References

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- 2. Page loading... [guidechem.com]
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